

Preparation of Dasa-58 Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: Dasa-58

Cat. No.: B15614701

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Abstract

This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **Dasa-58**, a potent and selective activator of Pyruvate Kinase M2 (PKM2), using Dimethyl Sulfoxide (DMSO) as the solvent. Accurate preparation of this stock solution is critical for ensuring reproducibility and reliability in downstream experiments, including cell-based assays and in vivo studies. This guide includes information on the chemical properties of **Dasa-58**, a step-by-step protocol for solubilization, and recommendations for storage and handling to maintain the integrity and activity of the compound.

Introduction

Dasa-58 is a small molecule activator of the M2 isoform of pyruvate kinase (PKM2), an enzyme that plays a crucial role in cancer metabolism and cell proliferation.^{[1][2][3][4][5]} By promoting the tetrameric, more active form of PKM2, **Dasa-58** can modulate cellular metabolic pathways, making it a valuable tool for research in oncology and metabolic diseases.^{[1][6]} Given its hydrophobic nature, **Dasa-58** is sparingly soluble in aqueous solutions but exhibits good solubility in organic solvents like DMSO.^[7] This document outlines a standardized procedure

for preparing a concentrated stock solution of **Dasa-58** in DMSO, which can then be diluted to the desired final concentration in cell culture media or other aqueous buffers for experimental use.

Chemical and Physical Properties of Dasa-58

A comprehensive understanding of the physicochemical properties of **Dasa-58** is essential for its proper handling and use in experimental settings.

Property	Value	Reference
Molecular Weight	453.53 g/mol	[1][2][7]
Appearance	White to off-white solid powder	[1][2]
Solubility in DMSO	Up to 100 mM.[1][6] Also reported as 30 mg/mL[4] and 91 mg/mL[7] (sonication may be required).[8]	[1][4][6][7][8]
Storage of Powder	-20°C for up to 3 years.	[7][8]
Storage of Stock Solution	-80°C for up to 1 year; -20°C for up to 1 month.[2][7]	[2][7]

Experimental Protocol: Preparation of a 10 mM Dasa-58 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Dasa-58** in DMSO. This concentration is a common starting point for subsequent dilutions in various experimental setups.

Materials and Equipment

- **Dasa-58** powder (purity ≥98%)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials

- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Step-by-Step Procedure

- **Equilibration:** Before opening, allow the vial of **Dasa-58** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents the condensation of moisture, which can affect the stability and solubility of the compound.
- **Weighing:** Tare a sterile microcentrifuge tube or amber glass vial on a calibrated analytical balance. Carefully weigh the desired amount of **Dasa-58** powder. To prepare 1 mL of a 10 mM stock solution, you will need 4.54 mg of **Dasa-58** (see calculation below).
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the vial containing the **Dasa-58** powder. For a 10 mM stock solution, if you weighed 4.54 mg of **Dasa-58**, you would add 1 mL of DMSO.
- **Dissolution:** Tightly cap the vial and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- **Sonication (Optional):** If the compound does not fully dissolve with vortexing, sonicate the solution in a water bath for 5-10 minutes.^[8] Visually inspect the solution to ensure there are no visible particles.
- **Sterilization (Optional):** If required for your specific application (e.g., cell culture), the stock solution can be filter-sterilized using a 0.22 µm syringe filter that is compatible with DMSO.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed microcentrifuge tubes or amber glass vials. This minimizes freeze-thaw cycles which can degrade the compound. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).^{[2][7]}

Calculation for a 10 mM Stock Solution

To calculate the mass of **Dasa-58** required to make a 10 mM stock solution, use the following formula:

$$\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$$

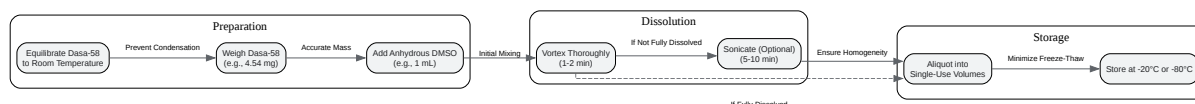
- $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 453.53 \text{ g/mol} = 4.5353 \text{ mg}$
- Therefore, to make 1 mL of a 10 mM stock solution, you will need approximately 4.54 mg of **Dasa-58**.

Safety Precautions

- **Dasa-58** is for research use only.
- Always handle **Dasa-58** and DMSO in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Consult the Safety Data Sheet (SDS) for **Dasa-58** for complete safety and handling information.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **Dasa-58** stock solution.

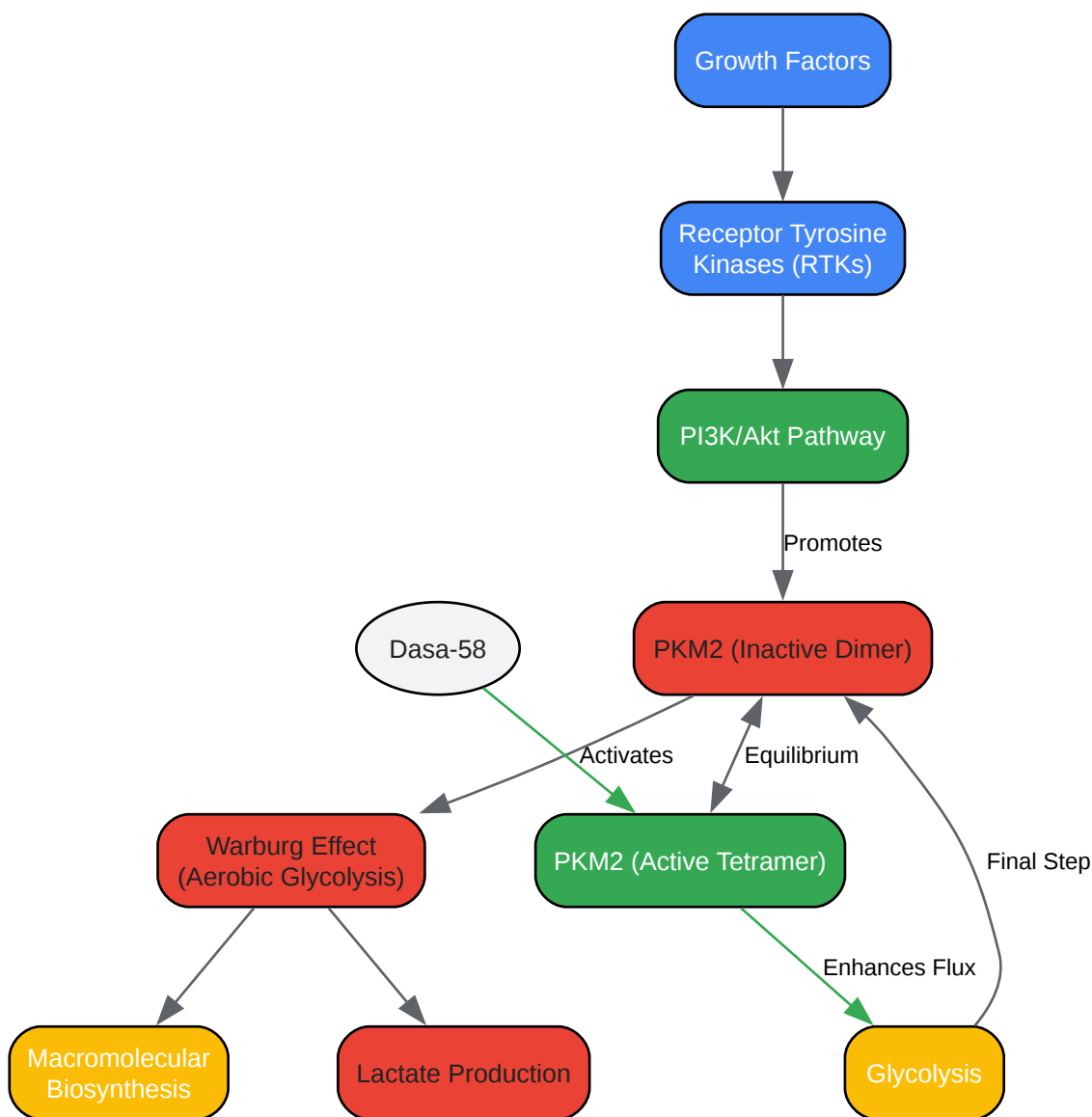


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Caption: Workflow for **Dasa-58** Stock Solution Preparation.

Signaling Pathway Involving PKM2

Dasa-58 acts as an allosteric activator of PKM2. The following diagram illustrates the simplified signaling context of PKM2, which can be influenced by **Dasa-58**.



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Caption: Simplified PKM2 Signaling and **Dasa-58** Action.

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